



# **Application Notes: Sulfaquinoxaline Dosage Calculation for Poultry Water Medication**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sulfaquinoxaline	
Cat. No.:	B1682707	Get Quote

#### 1.0 Introduction

**Sulfaquinoxaline** is a sulfonamide antibiotic with a broad spectrum of activity, primarily used in veterinary medicine for the treatment and control of coccidiosis in poultry.[1] It is also effective against other bacterial infections, including fowl cholera caused by Pasteurella multocida and fowl typhoid caused by Salmonella gallinarum.[2][3] Administration via drinking water is a common and effective method for medicating entire flocks. However, accurate dosage calculation is critical to ensure therapeutic efficacy while minimizing the risk of toxicity.[2][4]

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the principles and protocols for calculating and administering **sulfaguinoxaline** in poultry drinking water.

#### 2.0 Principle of Action

Sulfaquinoxaline, like other sulfonamides, acts as a competitive antagonist of paraaminobenzoic acid (PABA), a precursor required by bacteria and coccidia for the synthesis of dihydrofolic acid. This inhibition disrupts the folic acid pathway, which is essential for nucleic acid synthesis and cell growth, thereby exerting a bacteriostatic and coccidiostatic effect.

#### 3.0 Data Presentation

The following tables summarize key quantitative data for the use of **sulfaquinoxaline** in poultry.



Table 1: Physicochemical Properties of Sulfaquinoxaline

Property	Value	Source(s)
Molecular Formula	C14H12N4O2S	[5]
Molar Mass	300.366 g/mol	[6]
Solubility (Water)	Slightly soluble (base form); Sodium salt is very soluble in water.	[5][6]
Stability	Stable under normal storage conditions; prepare medicated water daily.	[5][7]

Table 2: Recommended Dosage Regimens for Sulfaquinoxaline in Poultry Drinking Water



Species	Disease	Dosage Concentration / Administration Schedule	Source(s)
Chickens	Coccidiosis (E. tenella, E. necatrix, E. acervulina, E. maxima, E. brunetti)	Intermittent Treatment (Powder): 3 g powder/L water for 3 days, then plain water for 3 days, followed by 1 g/L for 2 more days.  [1] Intermittent Treatment (Liquid): 0.04% solution for 2-3 days, skip 3 days, then 0.025% solution for 2 more days.[3][7]	[1][3][7]
Acute Fowl Cholera & Fowl Typhoid	3 g powder/L water for 5 consecutive days.[1] 0.04% solution for 2-3 days.[3][7]	[1][3][7]	
Turkeys	Coccidiosis (E. meleagrimitis, E. adenoeides)	Intermittent Treatment: 0.025% solution for 2 days, skip 3 days, give for 2 days, skip 3 days, and give for 2 more days. Repeat if necessary. [3][7]	[3][7]
Acute Fowl Cholera & Fowl Typhoid	0.04% solution for 2-3 days.[3][7]	[3][7]	

Note: Dosages may vary based on the specific product formulation. Always consult the product label.



Table 3: Withdrawal Periods and Precautions for Sulfaquinoxaline in Poultry

Parameter	Guideline	Source(s)
Meat Withdrawal	10 days.[1]	[1]
Egg Withdrawal	Should not be used in birds producing eggs for human consumption.[1][8] A withdrawal period exceeding 7 days is necessary to reduce drug residues in eggs to 0.1 p.p.m.[9]	[1][8][9]
Toxicity	Prolonged administration at high doses may cause depressed feed intake, deposition of crystals in the kidneys, and interference with blood clotting due to vitamin K antagonism.[1][2] Levels higher than 0.025% in water for more than 24-36 hours may reduce growth rate.[7]	[1][2][7]
Contraindications	Do not mix or administer in galvanized containers.[7]	[7]

## **Experimental Protocols**

Protocol 1: Calculation of Stock Solution for Water Medication

Objective: To prepare a concentrated stock solution of **sulfaquinoxaline** for administration through a water proportioner system.

#### Materials:

• **Sulfaquinoxaline** product (water-soluble powder or liquid concentrate)



- Personal Protective Equipment (PPE): gloves, safety glasses
- Calibrated scale or measuring cylinder
- Clean container for stock solution (not galvanized)
- Water source (clean, potable water)

#### Methodology:

- Determine Total Daily Water Consumption: Estimate the total daily water intake of the flock.
   This can be based on historical data, flock age, weight, and ambient temperature.
  - Example: 5,000 birds, each consuming an average of 200 mL/day = 1,000 Liters of water per day.
- Determine Required Final Concentration: Based on the target disease and regulatory guidelines (see Table 2), select the desired final concentration of sulfaquinoxaline in the drinking water.
  - Example: For coccidiosis treatment in chickens, a target concentration is 0.04%.
- Calculate Total Active Ingredient Needed:
  - Formula: Total Water (L) x Target Concentration (g/L) = Total Active Ingredient (g)
  - Example: 1,000 L x 0.4 g/L (for 0.04%) = 400 g of active sulfaquinoxaline.
- Calculate Amount of Product to Use: Account for the concentration of the commercial product.
  - Formula: Total Active Ingredient Needed (g) / Product Concentration (%) = Total Product Needed (g or mL)
  - Example (using a 31.92% liquid concentrate): 400 g / 0.3192 = 1253 g (or approx. 1253 mL) of product.



- Prepare Stock Solution: a. Determine the proportioner setting (e.g., 1:128, meaning 1 oz of stock solution is mixed with 128 oz of water). b. Calculate the volume of stock solution needed. The amount of product calculated in Step 4 will be mixed into a volume of water compatible with the proportioner's intake rate for a 24-hour period. c. Add the calculated amount of sulfaquinoxaline product to a clean container. d. Add water to reach the final stock solution volume and mix thoroughly until completely dissolved.
- Administer Medicated Water: Connect the stock solution to the water proportioner system.
   Ensure the system is functioning correctly and delivering the medicated water to all drinkers.
   Prepare fresh medicated water daily.[7]

Protocol 2: Efficacy and Safety Monitoring

Objective: To monitor the flock for therapeutic efficacy and signs of adverse reactions during **sulfaquinoxaline** treatment.

#### Methodology:


- Baseline Data Collection: Before initiating treatment, record key parameters:
  - Mortality and morbidity rates.
  - Clinical signs (e.g., bloody droppings, lethargy, ruffled feathers).
  - Feed and water consumption.
- Daily Monitoring During Treatment:
  - Continue to record the parameters listed in Step 1.
  - Observe the flock for any signs of sulfaquinoxaline toxicity, such as a significant drop in feed/water intake or hemorrhagic signs.[1][2]
  - Check water medicators and drinker lines to ensure consistent delivery of the drug.
- Post-Treatment Evaluation:
  - Continue monitoring for several days after the treatment course is complete.



- Evaluate the success of the treatment by comparing pre- and post-treatment data. A
  successful treatment should result in a significant reduction in mortality, morbidity, and
  clinical signs.
- If a prescribed intermittent treatment schedule is used (e.g., treat for 2 days, skip 3),
   monitor closely during the "skip" periods for any resurgence of the disease.[3]
- Residue Depletion Analysis (for Drug Development):
  - Sample Collection: At specified time points following withdrawal of the medication, collect tissue samples (muscle, liver, kidney) and eggs.[9]
  - Analytical Method: Utilize a validated analytical method, such as UPLC-MS/MS, to quantify sulfaquinoxaline residues in the collected samples.[10]
  - Data Analysis: Plot the residue concentration over time to determine the depletion curve and confirm the appropriate withdrawal period for regulatory compliance. Residue depletion is often most rapid between 0 and 3 days after withdrawal.[9]

## **Visualizations**






Click to download full resolution via product page

Workflow for **Sulfaquinoxaline** Dosage Calculation.





Click to download full resolution via product page

Decision Tree for **Sulfaquinoxaline** Treatment Regimen.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References







- 1. memphis.com.eq [memphis.com.eq]
- 2. poultrydvm.com [poultrydvm.com]
- 3. 21 CFR § 520.2325a Sulfaquinoxaline powder and solution. | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
- 4. bioone.org [bioone.org]
- 5. Sulfaquinoxaline | C14H12N4O2S | CID 5338 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Sulfaquinoxaline Wikipedia [en.wikipedia.org]
- 7. drugs.com [drugs.com]
- 8. backyardchickens.com [backyardchickens.com]
- 9. avmajournals.avma.org [avmajournals.avma.org]
- 10. Evaluation of the Presence and Levels of Enrofloxacin, Ciprofloxacin, Sulfaquinoxaline and Oxytetracycline in Broiler Chickens after Drug Administration - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Sulfaquinoxaline Dosage Calculation for Poultry Water Medication]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682707#sulfaquinoxaline-dosage-calculation-for-poultry-water-medication]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com